

Application Notes and Protocols for Acid Violet 90 in Direct Textile Printing

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Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Introduction

Acid Violet 90 (C.I. **Acid Violet 90**; CAS No. 6408-29-3) is a 1:2 chromium-complex monoazo dye utilized for its vibrant reddish-purple hues.^{[1][2]} It is primarily applied to protein fibers such as wool and silk, as well as synthetic polyamides like nylon, due to its excellent affinity for these substrates.^{[3][4][5]} The application in direct printing involves depositing a thickened dye paste onto the textile surface in a specified pattern, followed by a fixation process, typically steaming, to ensure dye-fiber bonding.^{[2][6]}

Mechanism of Action

Acid dyes are anionic molecules that form strong electrostatic and ionic bonds with cationic sites in protein and polyamide fibers.^{[7][8]} The dyeing and printing process is conducted under acidic conditions, which protonates the amino groups (-NH₂) within the fiber structure, creating positively charged sites (-NH₃⁺).^[7] The negatively charged sulfonate groups (-SO₃⁻) on the **Acid Violet 90** molecule are then attracted to these sites, facilitating a strong and durable bond. Auxiliary chemicals like urea are often used to enhance dye solubility and moisture absorption during fixation, promoting efficient dye transfer from the paste to the fiber.^[9]

Data Summary

Quantitative data regarding the properties and performance of **Acid Violet 90** are summarized below for ease of reference and comparison.

Table 1: Physicochemical Properties of Acid Violet 90

Property	Value	Reference(s)
C.I. Name	Acid Violet 90	[1] [10]
CAS Registry Number	6408-29-3	[1] [2] [10]
Molecular Structure	Single Azo, 1:2 Metal Complex	[1] [2] [10]
Molecular Formula	C ₂₀ H ₁₅ CIN ₄ NaO ₅ S	[1] [2] [10]
Appearance	Reddish-purple powder	[2]

| Solubility | Soluble in water |[\[1\]](#) |

Table 2: Fastness Properties of Acid Violet 90 Prints

Fastness Test	Rating (ISO Standards)	Reference(s)
Light Fastness	6	[1] [3]
Washing (Soaping) - Fading	2-3	[1] [10]
Washing (Soaping) - Staining	4-5	[1] [10]
Perspiration - Fading	4-5	[1] [10]
Perspiration - Staining	4-5	[1] [10]

| Fastness to Chlorinated Water | 2-3 |[\[3\]](#) |

Note: Fastness ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

The following protocols provide a detailed methodology for the direct printing of textiles with Acid Violet 90.

Protocol 1: Fabric Preparation (Scouring)

Objective: To remove impurities such as oils, waxes, and sizing agents from the textile substrate to ensure uniform print quality and dye uptake.

Materials:

- Textile substrate (Wool, Silk, or Nylon)
- Non-ionic detergent (e.g., Synthrapol)
- Sodium carbonate (optional, for heavy scouring)
- Deionized water
- Laboratory winch dyeing machine or beaker

Procedure:

- Prepare a scouring bath with a liquor-to-goods ratio of 40:1.
- Add 1-2 g/L of non-ionic detergent to the bath.
- Immerse the dry textile material in the bath.
- Gradually raise the temperature to 60-70°C for wool and nylon, or 70-80°C for silk.
- Maintain this temperature for 30-45 minutes with gentle agitation.[\[11\]](#)
- Drain the scouring liquor.
- Rinse the fabric thoroughly, first with warm water (40-50°C) and then with cold water, until all detergent is removed.
- Air dry the scoured fabric completely before printing.[\[11\]](#)

Protocol 2: Printing Paste Formulation

Objective: To prepare a stable and effective printing paste with the correct viscosity and chemical composition for sharp and vibrant prints.

Materials:

- **Acid Violet 90** dye powder
- Thickener (e.g., Manutex RS, Guar Gum)[[12](#)][[13](#)]
- Urea (hygroscopic agent)
- Citric acid or Acetic acid (pH control)
- Glycerine (humectant, optional)
- Deionized water
- High-speed stirrer

Procedure:

- Prepare a stock thickener solution according to the manufacturer's instructions. For example, sprinkle 50g of Manutex RS into 500ml of cold water and stir until a smooth paste is formed. [[12](#)]
- In a separate container, create the dye solution. Make a paste of the required amount of **Acid Violet 90** dye powder with a small amount of cold water.
- Add urea and the remaining volume of warm water (approx. 40-50°C) to the dye paste and stir until fully dissolved.
- Gradually add the dye solution to the stock thickener paste under constant high-speed stirring to ensure a homogenous mixture.
- Slowly add the acid (citric or acetic) to the paste while stirring to achieve the target pH (typically 4-5).
- Stir the final paste for an additional 15-20 minutes to ensure complete homogeneity.

Table 3: Example Recipe for **Acid Violet 90** Printing Paste

Component	Quantity (g)	Purpose	Reference(s)
Acid Violet 90 Dye	20 - 40	Colorant	[14]
Urea	50 - 100	Hygroscopic agent, improves solubility	[9] [12]
Stock Thickener (8-10%)	500 - 600	Provides viscosity for printing	[9] [12]
Citric Acid	10 - 20	Provides acidic pH for fixation	[6] [12]
Water	to make 1000	Solvent	[12]

| Total | 1000 | | |

Protocol 3: Printing, Drying, and Fixation

Objective: To apply the print paste to the fabric and fix the dye through steaming.

Procedure:

- Printing: Apply the prepared paste onto the scoured and dried fabric using a suitable method such as screen printing (flatbed or rotary).[\[9\]](#) Ensure even pressure for a uniform application.
- Drying: Carefully dry the printed fabric at a moderate temperature (80-100°C). Avoid excessive heat, which can cause premature dye fixation or yellowing of the substrate.[\[12\]](#)
- Fixation: Fix the dye by steaming the dried fabric. The typical conditions are saturated steam at 102-105°C for 25-40 minutes.[\[13\]](#)[\[15\]](#) The exact time may vary depending on the fabric type and print depth.

Protocol 4: Post-Printing Wash-Off

Objective: To remove unfixed surface dye and residual chemicals to achieve the final true shade and optimal fastness properties.

Procedure:

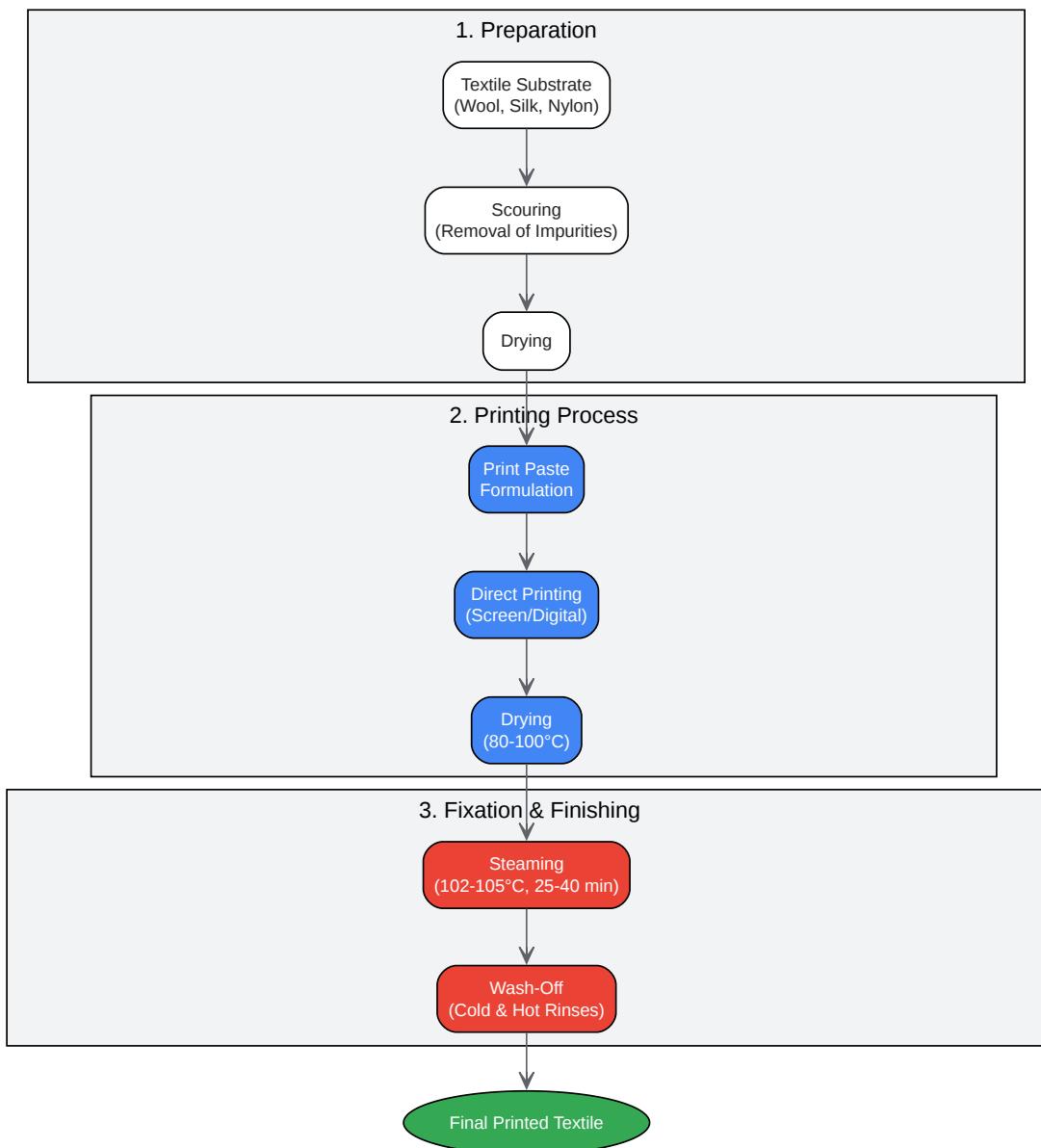
- Cold Rinse: Rinse the steamed fabric thoroughly under cold running water to remove the thickener and unfixed dye.
- Hot Wash: Wash the fabric in a bath containing 1 g/L non-ionic detergent at 50-60°C for 10-15 minutes. This step helps to remove any remaining unfixed dye.[\[9\]](#)
- Hot Rinse: Rinse again with hot water (50-60°C).
- Cold Rinse: Perform a final cold rinse to remove any remaining detergent.
- Drying: Squeeze or centrifuge the fabric to remove excess water and then air dry or tumble dry at a low temperature.

Visualizations

Workflow and Component Relationship Diagrams

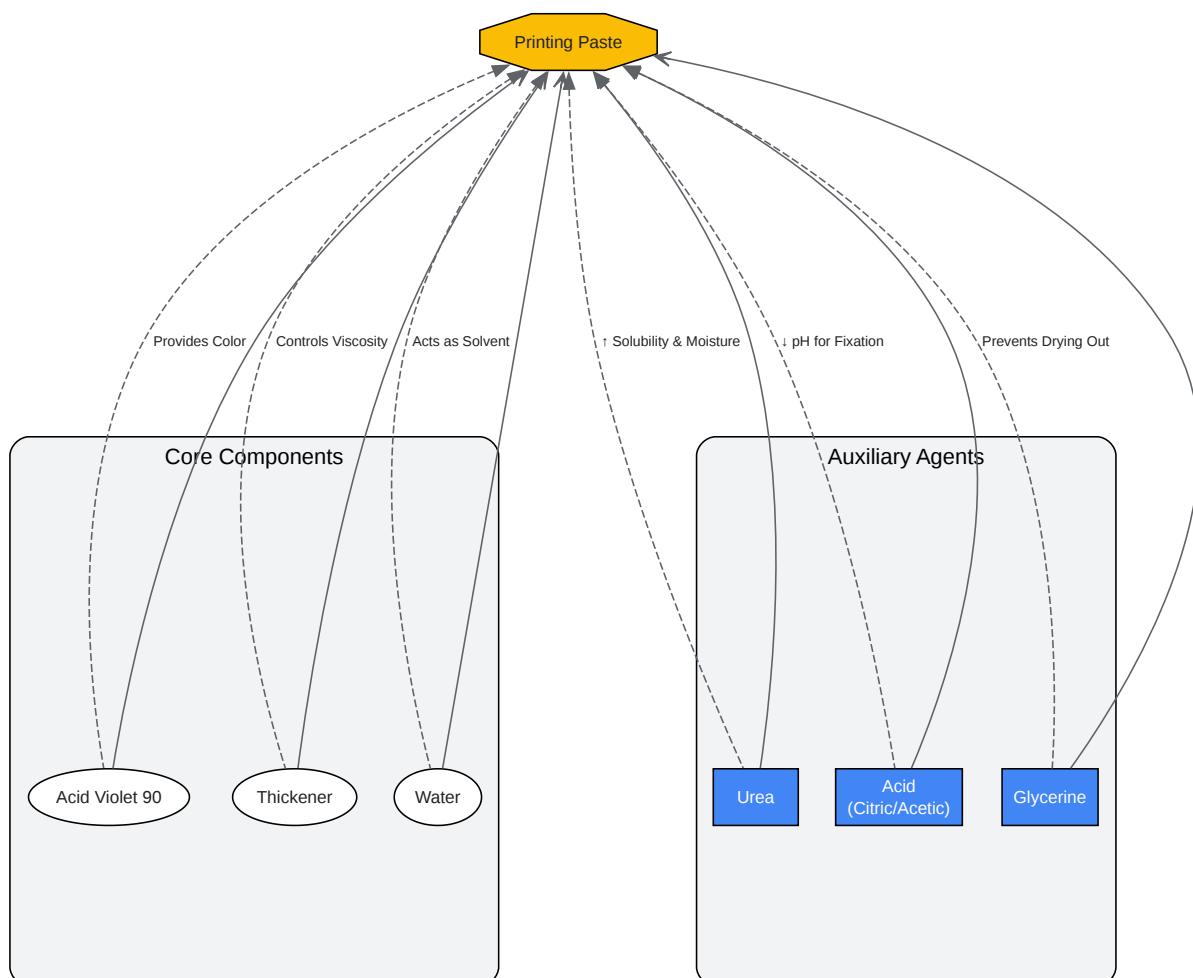
The following diagrams, generated using Graphviz (DOT language), illustrate the experimental workflow and the logical relationships between components in the printing paste.

Experimental Workflow for Direct Printing with Acid Violet 90

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Caption: Overall workflow for direct textile printing with **Acid Violet 90**.

Logical Relationships of Printing Paste Components

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Caption: Functional roles of components in an **Acid Violet 90** print paste.

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- To cite this document: BenchChem. [Application Notes and Protocols for Acid Violet 90 in Direct Textile Printing]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12765606#acid-violet-90-for-direct-printing-on-textiles-research>]

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